

Demethyl Isradipine vs. Isradipine Lactone: A Comprehensive Impurity Profiling Guide

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Compound of Interest

Compound Name: *Demethyl Isradipine*

CAS No.: *88977-30-4*

Cat. No.: *B126791*

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Isradipine is a potent dihydropyridine (DHP) calcium channel blocker utilized primarily in the management of hypertension. Due to the inherent chemical reactivity of the 1,4-dihydropyridine ring and its associated ester moieties, isradipine is susceptible to degradation under hydrolytic, oxidative, and photolytic stress. For drug development professionals and analytical scientists, distinguishing between its primary degradation products—**Demethyl Isradipine** and Isradipine Lactone—is critical for ensuring formulation stability, safety, and compliance with ICH Q3A/Q3B guidelines.

This guide objectively compares the mechanistic origins, physicochemical properties, and analytical profiling strategies for these two critical impurities.

Mechanisms of Formation: Causality & Chemistry

Understanding the exact causality behind impurity formation allows researchers to reverse-engineer stable formulations. The divergent degradation pathways of isradipine are dictated by the specific type of environmental stress applied to the molecule.

The Hydrolytic Pathway: Demethyl Isradipine

Isradipine features two distinct ester groups: a methyl ester at the C3 position and an isopropyl ester at the C5 position. Due to the lower steric hindrance of the methyl group compared to the bulky isopropyl group, the C3-methyl ester is highly susceptible to nucleophilic attack. Under acid- or base-catalyzed hydrolytic stress, this ester cleaves to form a mono-carboxylic acid known as **Demethyl Isradipine**¹.

- Mass Shift: The loss of the methyl group (replaced by a proton) results in a net formula change of

, corresponding to a precise mass shift of -14 Da.

The Oxidative/Photolytic Pathway: Isradipine Lactone

Under oxidative stress or light exposure, dihydropyridines undergo complex intramolecular rearrangements. For isradipine, the methyl group at the C2 position is first oxidized to a highly reactive hydroxymethyl intermediate (

). This intermediate immediately undergoes an intramolecular transesterification with the adjacent C3-methyl ester, releasing a molecule of methanol (

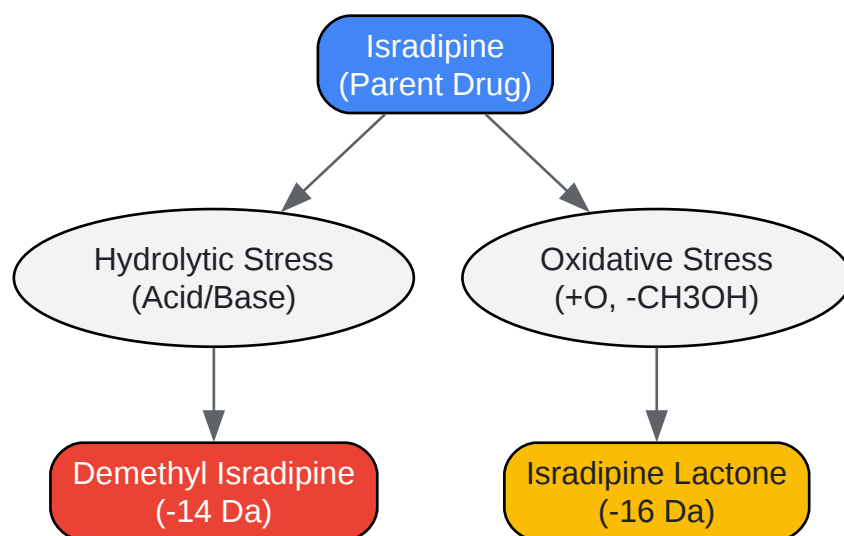
) and cyclizing to form a fused furo[3,4-b]pyridine ring system known as Isradipine Lactone².

- Mass Shift: The net addition of oxygen (

) and loss of methanol (

) results in a net mass shift of -16 Da (equivalent to a net formula loss of

).



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Figure 1: Isradipine degradation: Hydrolysis forms Demethyl, while oxidation forms the Lactone.

Physicochemical & Structural Comparison

To effectively isolate these compounds during chromatographic runs, it is vital to understand their structural differences. The highly polar carboxylic acid in **Demethyl Isradipine** behaves vastly differently from the rigid, lipophilic fused-ring system of Isradipine Lactone [3](#).

Property	Demethyl Isradipine	Isradipine Lactone
CAS Number	88977-30-4	1076198-34-9
Molecular Formula		
Molecular Weight	357.37 g/mol	355.35 g/mol
Structural Modification	Cleavage of C3-methyl ester to a carboxylic acid.	Fused furo[3,4-b]pyridine ring via C2-C3 cyclization.
Primary Degradation Trigger	Aqueous / pH extremes	Oxidative / Photolytic exposure
Relative Polarity	High (Ionizable -COOH group)	Low (Constrained, neutral lactone)

Analytical Profiling: LC-MS/MS Methodologies

Hyphenated techniques, specifically LC-MS/MS, are the gold standard for identifying and quantifying antihypertensive drug impurities at trace levels [4](#). To guarantee trustworthiness, the following protocol is designed as a self-validating system through the mandatory inclusion of a Stable Isotope-Labeled Internal Standard (SIL-IS).

Step-by-Step Experimental Protocol

1. Self-Validating Sample Preparation:

- **Causality:** Matrix effects in mass spectrometry can cause unpredictable ion suppression. By spiking the sample with Isradipine-D3 (a deuterated analog) prior to extraction, any variance in extraction efficiency or ionization is mathematically normalized.
- **Action:** Dissolve the stressed API or formulated tablet in a diluent of 50:50 Methanol:Water. Spike with 50 ng/mL of Isradipine-D3. Centrifuge at 10,000 RPM for 10 minutes to precipitate excipients, and filter the supernatant through a 0.22 µm PTFE syringe filter.

2. Chromatographic Separation (HPLC):

- **Causality:** **Demethyl Isradipine** is highly polar and will elute early, whereas Isradipine Lactone is lipophilic and will be strongly retained. A gradient elution ensures sharp peak shapes for both extremes.
- **Action:**
 - Column: C18 Reverse-Phase (e.g., 100 mm x 2.1 mm, 1.7 µm).
 - Mobile Phase A: 0.1% Formic acid in LC-MS grade water (acts as an ion-pairing agent to protonate the nitrogen, enhancing positive ESI signal).
 - Mobile Phase B: Acetonitrile.
 - Gradient: 10% B to 90% B over 8 minutes. Flow rate: 0.3 mL/min.

3. Mass Spectrometry (ESI-MS/MS):

- Causality: Electrospray Ionization (ESI) in positive mode effectively targets the basic nitrogen in the dihydropyridine/pyridine rings [5](#).
- Action: Monitor the specific Multiple Reaction Monitoring (MRM) transitions:
 - Isradipine:

372.1

Product ions
 - **Demethyl Isradipine:**

358.1

Product ions
 - Isradipine Lactone:

356.1

Product ions



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Figure 2: Self-validating LC-MS/MS workflow for isradipine impurity profiling.

Toxicological and Regulatory Implications

Regulatory agencies (FDA/EMA) mandate strict adherence to ICH Q3A(R2) and Q3B(R2) guidelines for impurities in new drug substances and products.

- Efficacy Impact: The loss of the ester group in **Demethyl Isradipine** or the rigidification of the structure in Isradipine Lactone drastically alters the molecule's ability to bind to L-type calcium channels, rendering the degradants pharmacologically inactive.

- **Safety Impact:** While neither impurity is typically flagged as highly genotoxic (unlike nitrosamine impurities), their presence signifies a breakdown in formulation stability, potentially leading to sub-therapeutic dosing if the parent API degrades significantly over its shelf life.

References

- **Demethyl Isradipine** | CAS 88977-30-4 - Veeprho Pharmaceuticals - [1](#)
- Isradipine Lactone - VIVAN Life Sciences - [2](#)
- Isradipine Impurities and Related Compound - Veeprho Pharmaceuticals - [3](#)
- Review Article: An Overview of Impurity Profiling On Antihypertensive Life Saving Drugs by Using Recent Hyphenated Technique - Scribd / Journal of Pharmaceutical and Biomedical Analysis - [4](#)
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